Z-Tyr(tbu)-onb proper disposal procedures

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Compound of Interest

Compound Name:	*Z-Tyr(tbu)-onb*
CAS No.:	*16879-89-3*
Cat. No.:	*B1426285*

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Topic: **Z-Tyr(tBu)-ONB** Proper Disposal Procedures Content Type: Operational Safety & Logistics Guide Audience: Researchers, Senior Scientists, and Lab Managers

Chemical Profile & Stability Logic

Compound Identity: **Z-Tyr(tBu)-ONB**

- N-Terminus: Z (Benzyloxycarbonyl) – Acid Stable / Hydrogenolysis Labile
- Side Chain: tBu (tert-Butyl ether) – Acid Labile (TFA sensitive)
- C-Terminus: ONB (o-Nitrobenzyl ester) – Photocleavable / Light Sensitive

The Senior Scientist's Assessment: Disposing of **Z-Tyr(tBu)-ONB** requires more than standard organic waste protocols. The presence of the ONB (o-nitrobenzyl) group introduces a specific photochemical hazard. Upon exposure to UV (and ambient) light, this group cleaves to form a nitroso-benzaldehyde byproduct and the free carboxylic acid. In a waste drum, uncontrolled photolysis can generate pressure and reactive byproducts. Furthermore, the tBu group is acid-labile; mixing this waste with high-concentration TFA (common in peptide synthesis waste) will release isobutylene gas, creating significant headspace pressure.

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Core Directive: Segregation based on Light Sensitivity and Acid Compatibility is mandatory.

Hazard Identification & Pre-Disposal Stabilization

Before moving to the waste stream, assess the state of the material.

Parameter	Hazard	Stabilization Action
Photochemical	The ONB group degrades under 300–420 nm light.	Amber Glass/Foil Wrap: Waste containers must be opaque.
Chemical (Acid)	The tBu group cleaves in strong acid (TFA/HCl), releasing gas.	Segregate from Acid Waste: Do not mix with cleavage cocktails.
Reactivity	Nitro-aromatics can be energetic.	Dilution: If solid, dissolve in a compatible solvent (e.g., Ethanol) if required by local EHS, or dispose of as solid hazardous waste.

Step-by-Step Disposal Workflow

Scenario A: Solid Waste (Expired/Excess Powder)

- Step 1: Transfer the solid **Z-Tyr(tBu)-ONB** into a chemically compatible, wide-mouth jar (HDPE or Amber Glass).
- Step 2: Label clearly: "Hazardous Waste - Solid, Organic. Contains: Protected Amino Acid (Nitro-benzyl derivative)."
- Step 3:Critical: Wrap the container in aluminum foil if it is not amber glass to prevent photolysis during storage.
- Step 4: Classify under "Non-Halogenated Organic Solids" unless local regulations specify Nitro-compound segregation.

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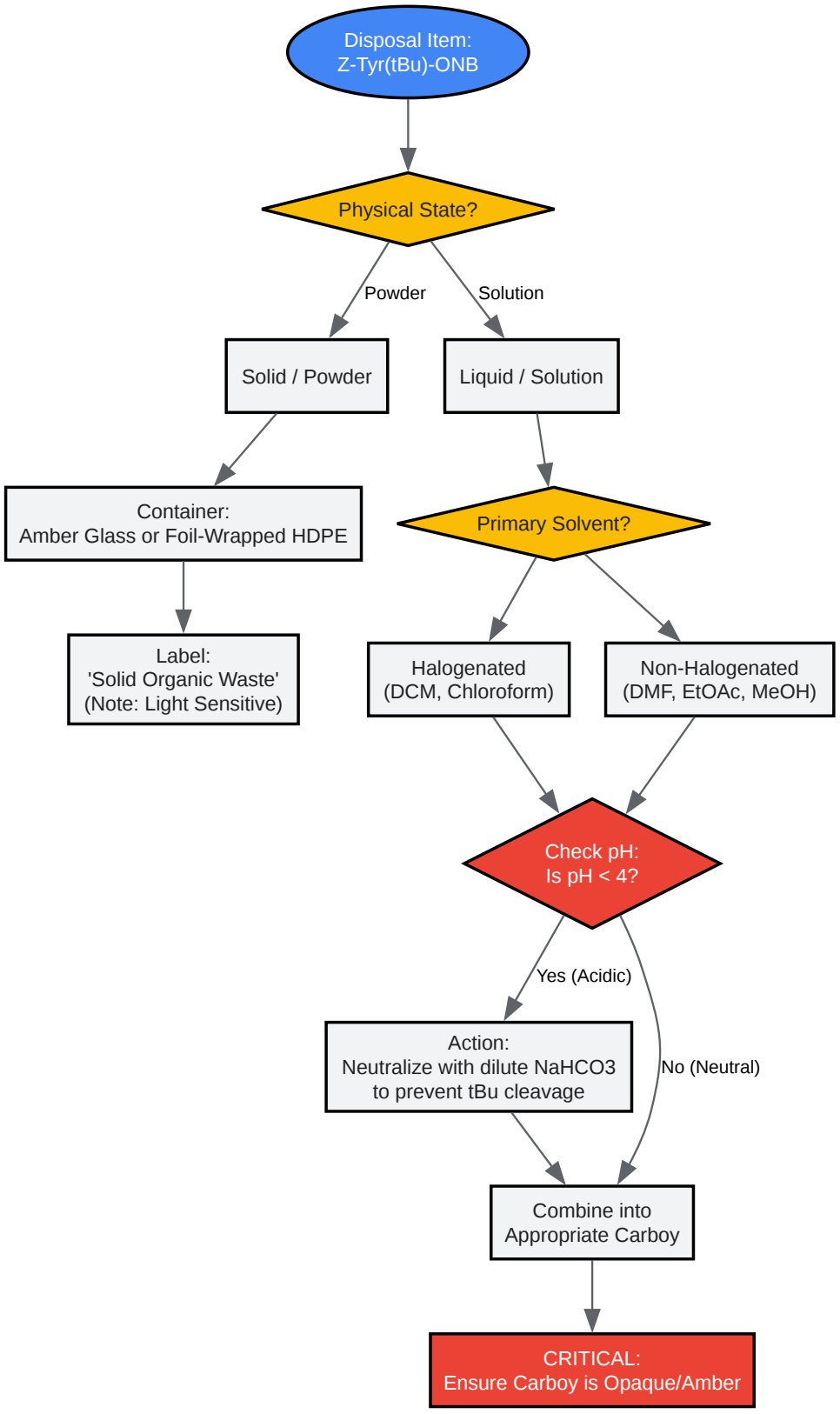
Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquor)

- Step 1: Solvent Assessment. Determine the primary solvent (e.g., DMF, DCM, Ethyl Acetate).
- Step 2: Segregation.
  - If dissolved in DCM: Use Halogenated Waste stream.
  - If dissolved in DMF/EtOAc: Use Non-Halogenated Waste stream.
- Step 3: pH Check. Ensure the waste stream is Neutral (pH 6-8).
  - Why? Acidic waste streams (common in peptide labs) will strip the tBu group. Basic streams may hydrolyze the ester. Neutrality maintains stability until incineration.
- Step 4: Container Selection. Use an Amber Solvent Safety Can or wrap a standard carboy in black plastic/foil.

Decision Logic & Workflow Visualization

The following diagram outlines the decision process to ensure safe segregation, preventing gas evolution (isobutylene) and photochemical decomposition.

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Figure 1: Decision matrix for **Z-Tyr(tBu)-ONB** disposal, prioritizing light protection and acid segregation to prevent uncontrolled degradation.

Regulatory & Compliance Codes (US/EU)

While **Z-Tyr(tBu)-ONB** is not typically a "P-listed" or "U-listed" acute toxin itself, the waste classification is usually driven by the solvent or the reactivity of the nitro group.

Waste Category	EPA Code (Typical)	Applicability
Spent Halogenated Solvents	F002	If dissolved in Methylene Chloride (DCM).
Spent Non-Halogenated Solvents	F003 / F005	If dissolved in Acetone, Ethyl Acetate, or Toluene.
Ignitable Waste	D001	If the flashpoint of the liquid mixture is < 60°C.
Unlisted Organic Waste	N/A (Lab Pack)	For solid waste. Must be profiled as "Organic Solid, n.o.s."

Emergency Contingency (Spill):

- Isolate: Turn off lights or cover spill with dark material immediately (Photolysis risk).
- Absorb: Use vermiculite or sand. Do not use combustible materials (sawdust) due to the nitro group.
- Clean: Wash surface with ethanol, followed by soap and water.

References

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